

# isopropyl isocyanide flammability hazard

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## Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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## Hazard Identification Summary

The table below summarizes the key hazard information for **isopropyl isocyanide** [1] [2].

Hazard Aspect	Specification
GHS Signal Word	Danger [1]
Flammability	Highly Flammable Liquid (Category 2) [1]
Flash Point	20.6 °C (closed cup) / 69.1 °F [1]
Health Hazards	Acute Toxicity (Oral, Dermal, Inhalation - Category 3) [1]
Boiling Point	75 °C [1] [2]
Density	0.733 g/mL at 25 °C [1] [2]
Recommended Storage	2-8°C [1] [2]

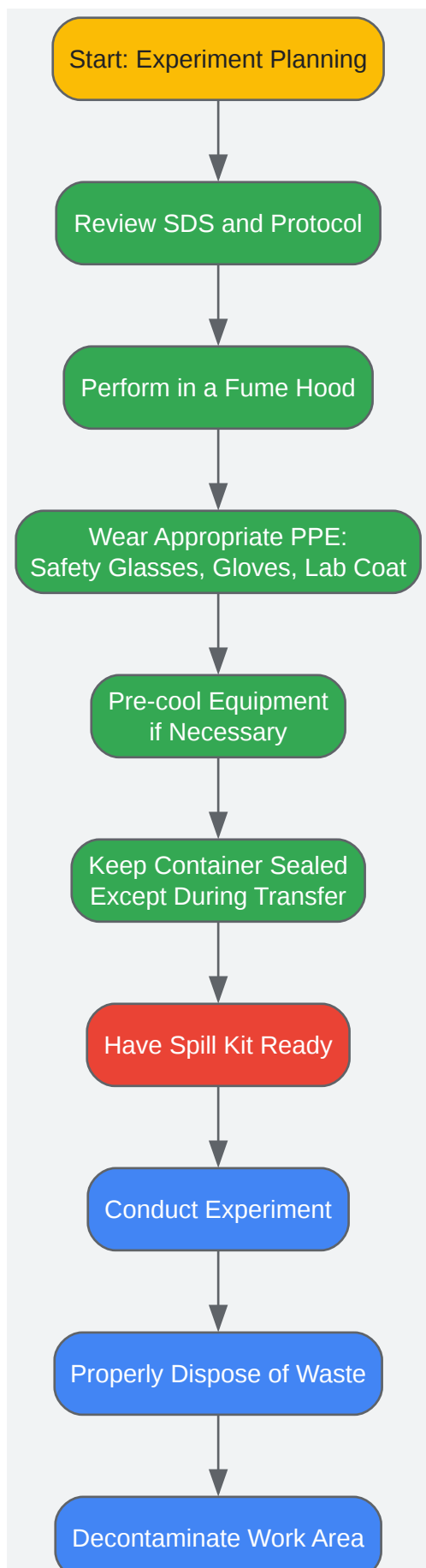
## Safe Handling & Operational Guide

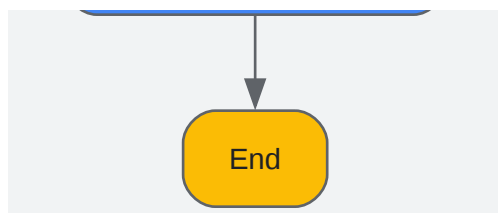
## Storage and Personal Protective Equipment (PPE)

- **Storage Conditions:** Store in a dedicated flammable materials refrigerator at **2-8°C** [1] [2]. The container must be tightly sealed to prevent the release of vapors.
- **Personal Protective Equipment (PPE):** The minimum recommended PPE includes **eyes shields, face shields, gloves**, and a specific **type ABEK (EN14387) respirator filter** to protect against organic vapors [1]. Always consult your institution's safety department for a site-specific risk assessment.

## Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for safely handling **isopropyl isocyanide**, from preparation to clean-up.





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## Frequently Asked Questions (FAQs)

**Q1: Why is storing isopropyl isocyanide in a standard laboratory refrigerator a critical safety violation?** A standard refrigerator is not spark-proof. The low flash point of 20.6°C means the chemical can generate flammable vapors at room temperature, which could easily reach ignition concentration inside the fridge and cause an explosion. Always use a certified flammable materials refrigerator or explosion-proof equipment [1].

**Q2: What is the primary health concern when handling this reagent?** The primary health concerns are its acute toxicity through inhalation, skin contact, and ingestion. The ABEK-rated respirator recommendation specifically addresses the risk from inhaling its vapors. Direct contact with the liquid or vapor can cause serious systemic or target organ effects [1].

**Q3: My research requires using isopropyl isocyanide in a reaction above its flash point. What special precautions are necessary?** This significantly increases the risk of fire and vapor release. Your setup must include, at a minimum:

- **Engineering Controls:** Conduct the reaction in a fully functioning fume hood.
- **Process Control:** Use a condenser on the reaction vessel to cool and contain vapors.
- **Ignition Control:** Ensure all heating sources (hot plates, stirrers) are spark-proof and rated for use with flammable solvents.
- **Containment:** Keep the reaction vessel sealed as much as possible, using appropriate septa or fittings.

## Troubleshooting Common Experimental Issues

**Problem: Low yield in Ugi or Passerini reactions.**

- **Potential Cause 1: Reagent Decomposition.** **Isopropyl isocyanide** can degrade if stored improperly or for extended periods.
- **Solution:** Test a new batch of the isocyanide. Ensure it has been stored cold and its purity is verified (97% or higher) [1].
- **Potential Cause 2: Evaporation during handling.** Due to its low boiling point and high volatility, accurate transfer can be challenging.
- **Solution:** Pre-chill the syringe and the reagent vial on ice before withdrawal. Perform transfers swiftly and within the fume hood.

**Problem: Unintended reaction or product decomposition.**

- **Potential Cause: Impurity formation.** Old or contaminated isocyanide may contain side products that interfere with the desired reaction pathway.
- **Solution:** Purify the isocyanide if necessary prior to use, following established laboratory purification methods. Always use high-purity reagents for sensitive synthetic applications [1] [2].

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## References

1. 97 598-45-8 Isopropyl isocyanide [sigmaaldrich.com]
2. I-PROPYLISOCYANIDE | 598-45-8 [chemicalbook.com]

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